

Physical properties of methylphosphonous dichloride

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Methylchlorophosphine

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An In-Depth Technical Guide to the Physical Properties of Methylphosphonous Dichloride

Abstract

Methylphosphonous dichloride (CH_3PCl_2), also known by its IUPAC name dichloro(methyl)phosphane, is a highly reactive organophosphorus compound that serves as a critical intermediate in a diverse range of chemical syntheses.[1][2] Its utility extends from the production of agrochemicals and flame retardants to its role as a precursor in the synthesis of organophosphorus ligands and, notably, chemical warfare agents.[3][4] This guide provides a comprehensive overview of the core physical and chemical properties of methylphosphonous dichloride, tailored for researchers, scientists, and professionals in drug development. We delve into its fundamental properties, reactivity profile, spectroscopic signature, and the exacting protocols required for its safe handling and experimental characterization. The causality behind experimental choices is emphasized to ensure both technical accuracy and practical, field-proven insight.

Chemical Identity and Structure

Methylphosphonous dichloride is a trivalent phosphorus compound. The central phosphorus atom is bonded to a methyl group and two chlorine atoms, resulting in a pyramidal geometry. The electrophilic nature of the phosphorus center and the lability of the phosphorus-chlorine bonds are the primary determinants of its high reactivity.[5]

- IUPAC Name: dichloro(methyl)phosphane[2]

- Common Synonyms: **Methyldichlorophosphine**, Dichloromethylphosphine, Methyl Dichlorophosphine[3][6]
- CAS Number: 676-83-5[2]
- Molecular Formula: CH₃Cl₂P[2]
- Molecular Weight: 116.91 g/mol [7]

Core Physical Properties

The physical properties of methylphosphonous dichloride necessitate careful handling, particularly its low flash point and high reactivity with atmospheric moisture. All quantitative data are summarized in Table 1 for ease of reference.

| Property | Value | Source(s) |
|---|----------------------------------|-----------|
| Appearance | Colorless liquid | [3][7] |
| Odor | Pungent | [7] |
| Boiling Point | 81-82 °C | [6][7][8] |
| Melting Point | -81.5 °C | [7][8] |
| Note: Some databases erroneously list the melting point as 81.5 °C. Given its liquid state at ambient temperature, this is considered a data entry error. | | |
| Density | 1.3039 g/cm ³ @ 20 °C | [7] |
| Vapor Pressure | 75 - 79.3 mmHg @ 25 °C | [7][8] |
| Water Solubility | Reacts violently | [7][8] |
| Refractive Index | 1.4944 - 1.4964 | [7][8] |
| Flash Point | 48 - 49 °C | [6][7] |

Spectroscopic Profile for Structural Verification

Spectroscopic analysis is fundamental for confirming the identity and purity of methylphosphonous dichloride. Due to its sensitivity, sample preparation must be conducted under an inert atmosphere (e.g., in a glovebox) using anhydrous deuterated solvents.

- ^{31}P NMR: The phosphorus-31 NMR spectrum provides the most direct confirmation of the compound's identity, typically showing a single resonance characteristic of a trivalent phosphine in its chemical environment.
- ^1H NMR: The proton NMR spectrum will exhibit a doublet for the methyl protons (CH_3) due to coupling with the phosphorus-31 nucleus ($^2\text{JP-H}$).
- IR Spectroscopy: The infrared spectrum will display characteristic stretching and bending frequencies for C-H bonds in the methyl group and P-Cl bonds. The absence of a strong P=O stretch (typically around $1200\text{--}1300\text{ cm}^{-1}$) is a key indicator of the absence of the oxidized impurity, methylphosphonyl dichloride.[\[9\]](#)
- Mass Spectrometry: Electron ionization mass spectrometry (EI-MS) will show a molecular ion peak corresponding to its molecular weight, along with a characteristic isotopic pattern due to the presence of two chlorine atoms.[\[7\]](#)

Reactivity and Stability Profile

The chemistry of methylphosphonous dichloride is dominated by its high reactivity towards nucleophiles and oxygen. It is classified as pyrophoric, air-sensitive, and water-reactive.[\[7\]](#)

Hydrolysis

Methylphosphonous dichloride reacts violently with water in an exothermic hydrolysis reaction to produce methylphosphonous acid and hydrochloric acid gas.[\[5\]](#) This reactivity necessitates the strict exclusion of moisture during handling and storage.

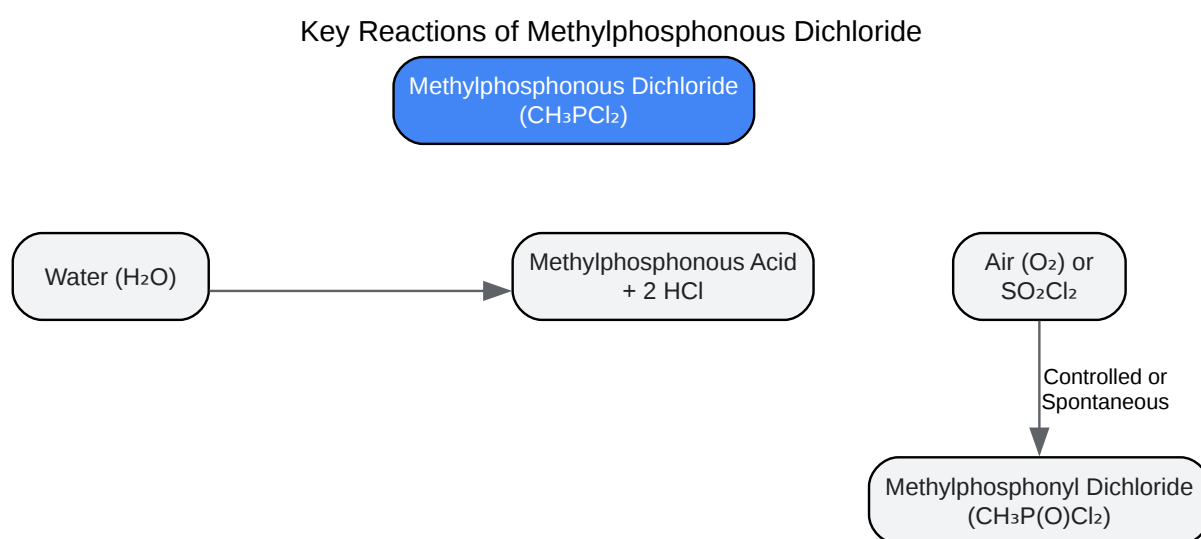
Oxidation

Exposure to air can lead to rapid oxidation, forming methylphosphonyl dichloride ($\text{CH}_3\text{P}(\text{O})\text{Cl}_2$).[\[10\]](#) In some cases, contact with moist air can be sufficient to cause spontaneous ignition.[\[7\]](#) This oxidation is a key synthetic transformation but must be controlled. For example, controlled

oxidation with sulfuryl chloride is a standard method for preparing methylphosphonyl dichloride.
[10]

Nucleophilic Substitution

The P-Cl bonds are highly susceptible to nucleophilic attack by alcohols, amines, and other heteroatom nucleophiles.[5] This reactivity is harnessed in organic synthesis to create a wide array of phosphonites and other organophosphorus compounds.



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Caption: Key reactions of methylphosphonous dichloride.

Experimental Determination of Physical Properties

Determining the physical properties of a highly reactive compound like methylphosphonous dichloride requires specialized techniques that prevent its exposure to air and moisture.

Protocol: Boiling Point Determination via Micro-Reflux under Inert Atmosphere

This method is suitable for small sample volumes and ensures that the measurement is taken at a true equilibrium between the liquid and vapor phases, free from atmospheric contaminants.

Causality: A standard distillation is often impractical for small quantities and can lead to sample loss. The micro-reflux method minimizes the required sample volume. Performing the procedure under an inert gas (Nitrogen or Argon) is critical to prevent the violent reaction with water/moisture and oxidation by air, which would alter the substance and produce hazardous byproducts.^[11]

Methodology:

- **Glassware Preparation:** All glassware (e.g., 5 mL round-bottom flask, micro-condenser, thermometer adapter) must be oven-dried at >120 °C overnight and allowed to cool in a desiccator.
- **Apparatus Assembly:** Assemble the micro-reflux apparatus inside a fume hood. The flask is fitted with the condenser, which is secured vertically. The top of the condenser is connected to a gas bubbler via a T-adapter to maintain a slight positive pressure of inert gas.
- **Inerting the System:** The assembled apparatus must be purged with dry nitrogen or argon for 10-15 minutes.
- **Sample Introduction:** Using a gas-tight syringe, carefully transfer approximately 1-2 mL of methylphosphonous dichloride into the round-bottom flask via a septum. Add a small, oven-dried magnetic stir bar.
- **Heating:** Place the flask in a sand bath or heating mantle and begin gentle stirring and heating.
- **Equilibration:** Heat the sample until a gentle reflux is established. A "reflux ring" of condensing vapor should be visible on the walls of the flask and in the lower part of the condenser.
- **Temperature Measurement:** Carefully lower a calibrated, dry thermometer through the adapter so that the thermometer bulb is positioned in the vapor phase just below the reflux ring but not touching the liquid.
- **Boiling Point Reading:** Allow the temperature to stabilize for several minutes while the liquid is actively refluxing. The stable temperature reading is the boiling point.

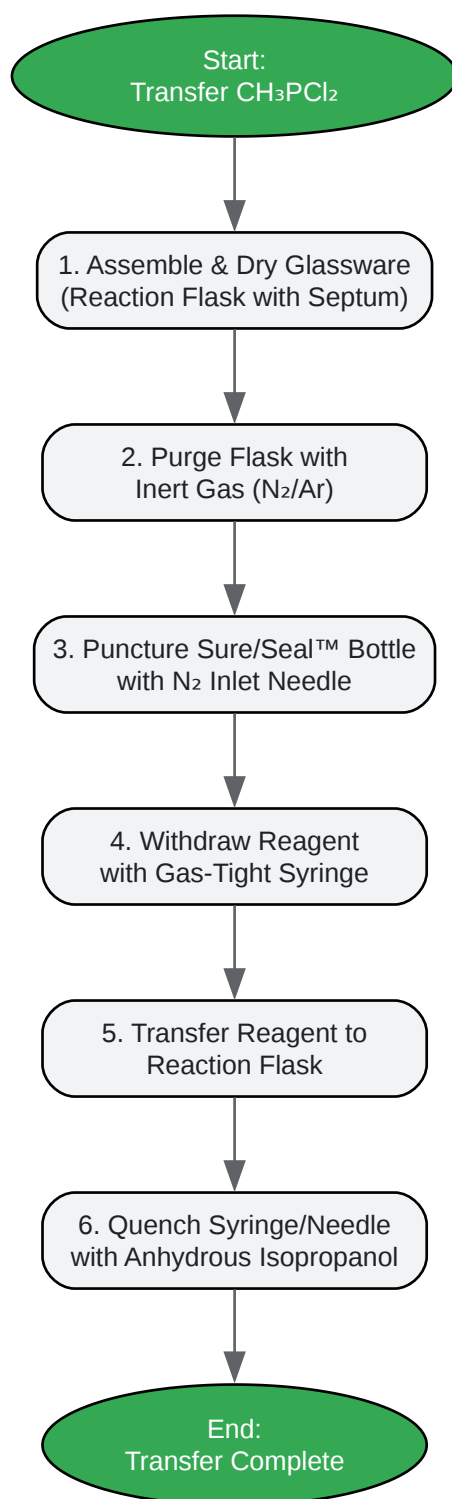
- **Cooldown:** Once the measurement is complete, remove the heat source and allow the apparatus to cool to room temperature under the inert atmosphere before disassembly.

Safe Handling, Storage, and Relevance in Synthesis

Protocols for Safe Handling and Storage

Trustworthiness in handling protocols comes from a system that inherently prevents exposure. Methylphosphonous dichloride should only be handled in a well-ventilated fume hood or a glovebox by trained personnel wearing appropriate Personal Protective Equipment (PPE), including a flame-retardant lab coat, chemical splash goggles, a face shield, and heavy-duty chemical-resistant gloves (e.g., butyl rubber).

- **Storage:** The compound must be stored in a tightly sealed container under a dry, inert atmosphere (e.g., nitrogen).^[6] It should be kept in a cool, dry, dedicated flammables cabinet away from sources of ignition and incompatible materials like oxidizing agents, alcohols, and bases.^[6]
- **Transfer:** Transfers should be performed using inert atmosphere techniques, such as a Schlenk line or a glovebox. For transfers from sealed commercial containers (e.g., Sure/Seal™ bottles), use a gas-tight syringe or a double-tipped needle (cannula).^[12]



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Caption: Workflow for safe transfer of methylphosphonous dichloride.

Role as a Synthetic Precursor in Drug Development

While methylphosphonous dichloride itself is not a therapeutic agent, its unique reactivity makes it a valuable building block for introducing phosphorus-containing moieties into complex molecules. The P-C bond is stable, allowing the phosphorus center to be carried through multi-step syntheses.

Its oxidized derivative, methylphosphonyl dichloride, is a key reagent in the synthesis of oligonucleoside methylphosphonates.[5] These are analogues of DNA/RNA where a non-ionic methylphosphonate linkage replaces the natural phosphodiester backbone. This modification increases nuclease resistance and cell membrane permeability, making them important candidates for antisense therapies, a field of significant interest in drug development.[5] Furthermore, organophosphorus compounds, in general, are used in the synthesis of enzyme inhibitors and peptide analogues, where the phosphonate or phosphinate group can mimic the tetrahedral transition state of substrate hydrolysis.[13][14]

Conclusion

Methylphosphonous dichloride is a foundational reagent in phosphorus chemistry, characterized by its high reactivity, which is both a significant asset in synthesis and a considerable handling challenge. A thorough understanding of its physical properties—a boiling point of 81-82 °C, high vapor pressure, and violent reactivity with water—is paramount for its safe and effective use. The protocols and data presented in this guide are intended to provide researchers and drug development professionals with the necessary technical knowledge to handle this compound responsibly and leverage its synthetic potential in the creation of novel molecules.

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- To cite this document: BenchChem. [Physical properties of methylphosphonous dichloride]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584959#physical-properties-of-methylphosphonous-dichloride]

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